

Application Notes & Protocols: Creatine Phosphate Disodium Salt in ^{31}P NMR Spectroscopy

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Compound of Interest

Compound Name: Creatine phosphate disodium salt

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A Senior Application Scientist's Guide for Researchers and Drug Development Professionals

Introduction: The Energetic Keystone

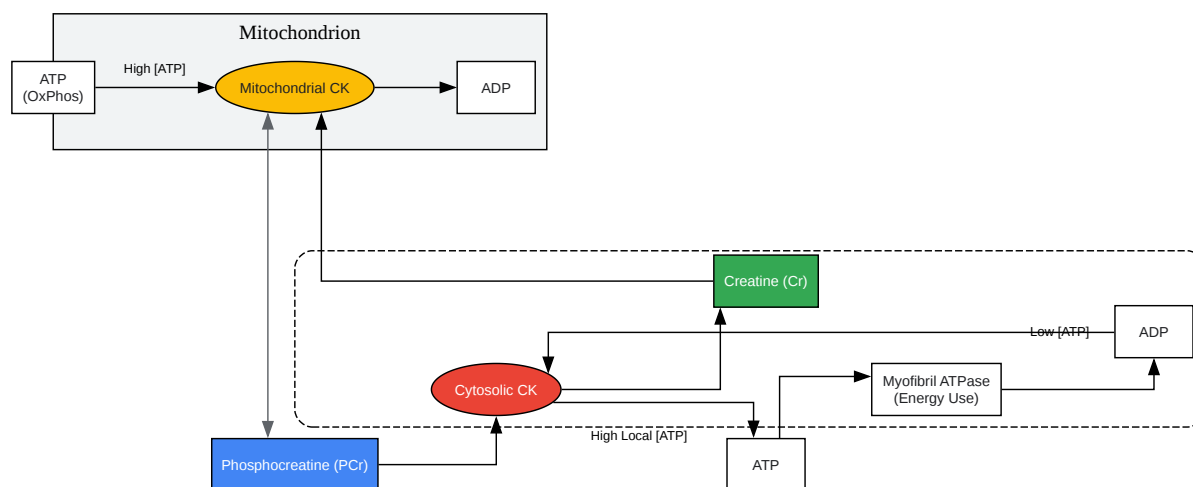
In the dynamic world of cellular bioenergetics, adenosine triphosphate (ATP) serves as the universal energy currency. However, in tissues with high and fluctuating energy demands, such as skeletal muscle, cardiac muscle, and the brain, the intracellular ATP pool is remarkably small, sufficient to sustain maximal activity for only a few seconds.[1] To circumvent this limitation, nature has evolved an elegant and efficient energy buffering and transport system: the creatine kinase (CK)/phosphocreatine (PCr) circuit.[1][2] Phosphocreatine, a high-energy phosphate compound, acts as an immediate reservoir to regenerate ATP from ADP, a reaction catalyzed by creatine kinase.[3] This system not only buffers ATP levels temporally but also acts as a spatial shuttle, transporting energy from the sites of production (mitochondria) to the sites of consumption (e.g., myofibrils, ion pumps).[4][5]

Phosphorus-31 Nuclear Magnetic Resonance (^{31}P NMR) spectroscopy is a powerful, non-invasive technique that provides a unique window into this critical metabolic pathway.[6][7] By

detecting phosphorus-containing metabolites like PCr, the three phosphate groups of ATP (γ , α , and β), and inorganic phosphate (Pi), ^{31}P NMR allows for the real-time, quantitative assessment of cellular energy status in vitro and, crucially, in vivo.[8][9] **Creatine phosphate disodium salt** is a key reagent in these studies, serving not only as a subject of investigation but also as a reliable standard for quantification. This guide provides an in-depth exploration of the principles and protocols for leveraging creatine phosphate and ^{31}P NMR in metabolic research and therapeutic development.

The Phosphocreatine Shuttle: A Biological Capacitor

The PCr system is more than a simple energy reserve; it is a sophisticated shuttle. In this system, different isoforms of creatine kinase are strategically located within the cell.[3] Mitochondrial CK (MtCK) uses newly synthesized ATP from oxidative phosphorylation to generate PCr.[2] This PCr then diffuses through the cytosol—a more efficient process than for the larger, more charged ATP molecule—to locations of high energy use.[4] Here, cytosolic CK isoforms, functionally coupled to ATPases, catalyze the reverse reaction to regenerate ATP locally.[2][3] This intricate network ensures that energy supply is precisely matched to demand, maintaining cellular homeostasis.



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Caption: The Phosphocreatine (PCr) Energy Shuttle.

Principles of ^{31}P NMR for Bioenergetic Analysis

The ^{31}P nucleus possesses properties that make it ideal for metabolic studies: it has a spin of $\frac{1}{2}$ and a 100% natural abundance, leading to excellent NMR sensitivity.[10] The chemical shift of a phosphorus nucleus is highly sensitive to its local electronic environment, allowing for clear discrimination between key metabolites in a spectrum.[11]

A typical ^{31}P NMR spectrum of muscle tissue displays distinct peaks corresponding to PCr, the three phosphates of ATP (γ , α , β), and inorganic phosphate (Pi).[9] The relative areas of these peaks are directly proportional to the molar concentration of the metabolites, enabling the calculation of critical ratios like PCr/ATP and PCr/ Pi , which are robust indicators of cellular energy status.[12] Furthermore, the chemical shift of the Pi peak is pH-dependent, allowing for the non-invasive determination of intracellular pH.[13]

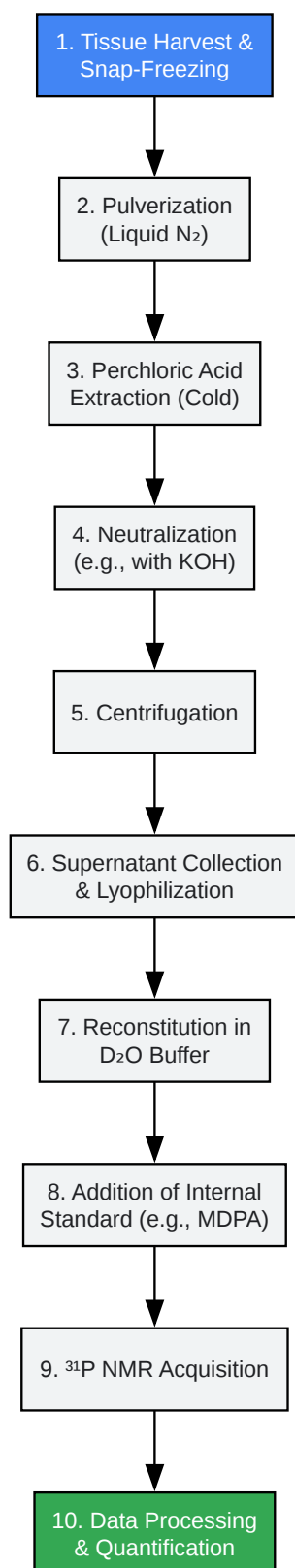
Table 1: Typical ^{31}P NMR Chemical Shifts of Key Metabolites

Metabolite	Phosphate Group	Typical Chemical Shift (ppm)*	J-Coupling (Hz)
Phosphocreatine (PCr)	-	0.00	Singlet
ATP	γ -phosphate	~ -5.0	Doublet ($J \approx 15\text{-}20$)
ATP	α -phosphate	~ -10.0	Doublet ($J \approx 15\text{-}20$)
ATP	β -phosphate	~ -20.0	Triplet ($J \approx 15\text{-}20$)
Inorganic Phosphate (Pi)	-	$\sim 2.0 - 5.0$ (pH-dependent)	Singlet
Phosphodiester (PDE)	-	$\sim 2.5 - 3.5$	Broad
Phosphomonoester (PME)	-	$\sim 6.0 - 7.0$	Broad

*Chemical shifts are referenced relative to PCr at 0.00 ppm. Values can vary slightly based on ionic strength, Mg^{2+} concentration, and pH.

Protocol 1: In Vitro Analysis of Tissue Extracts

This protocol is designed for the precise quantification of high-energy phosphates in tissue samples, such as muscle biopsies. The key is to rapidly halt metabolic activity to preserve the native phosphorylation state.



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Caption: Workflow for in vitro ^{31}P NMR analysis of tissue extracts.

Step-by-Step Methodology:

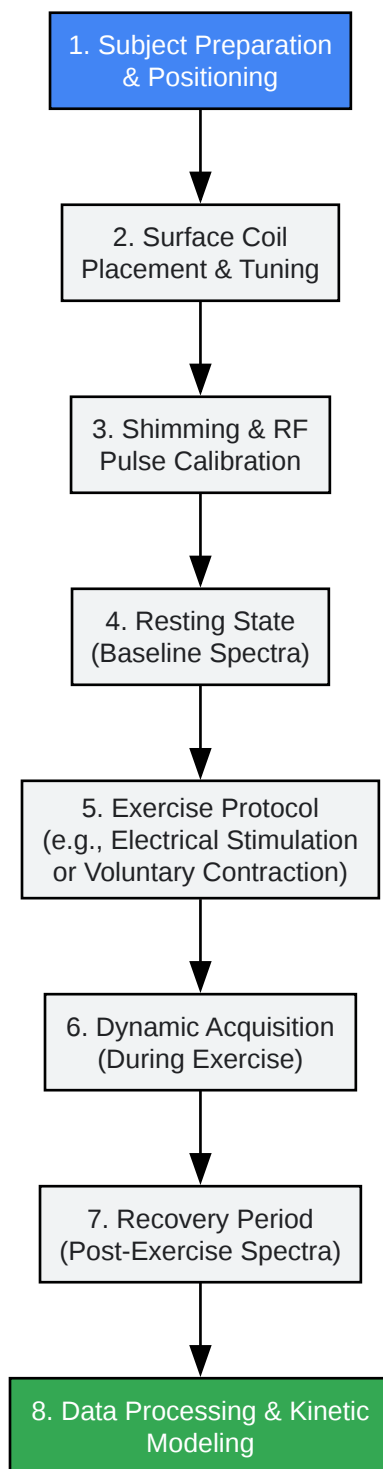
- **Tissue Harvesting and Quenching:** Immediately upon excision, the tissue must be snap-frozen in liquid nitrogen.^[14] This step is critical to instantly arrest enzymatic activity, particularly from ATPases and kinases, preventing the degradation of PCr and ATP.^[14]
- **Sample Pulverization:** While still frozen under liquid nitrogen, the tissue is pulverized into a fine powder using a pre-chilled mortar and pestle. This increases the surface area for efficient extraction.
- **Acid Extraction:** The frozen powder is homogenized in a cold solution of 0.5-1.0 M perchloric acid (PCA). PCA denatures proteins and precipitates them, releasing soluble metabolites into the acid phase.^{[15][16]} All steps should be performed on ice.
- **Neutralization and Salt Removal:** The homogenate is neutralized by the careful, dropwise addition of a potassium hydroxide (KOH) or potassium carbonate (K_2CO_3) solution. This causes the precipitation of potassium perchlorate ($KClO_4$), which is poorly soluble in the cold and can be removed by centrifugation.
- **Centrifugation:** The sample is centrifuged at high speed (e.g., 10,000 x g) at 4°C to pellet the precipitated proteins and $KClO_4$.
- **Supernatant Lyophilization:** The resulting supernatant, containing the phosphometabolites, is carefully collected and can be lyophilized (freeze-dried) to a powder for storage or to concentrate the sample.
- **NMR Sample Preparation:** The lyophilized powder is reconstituted in a minimal volume of deuterium oxide (D_2O) buffer, typically containing a chelating agent like EDTA to sequester paramagnetic ions that can cause peak broadening.^[14] The pH (or pD in D_2O) should be adjusted to a stable value, often around 7.0-7.4, to ensure consistent chemical shifts.
- **Internal Standard:** For absolute quantification, a known concentration of an internal phosphorus standard, such as methylene diphosphonic acid (MDPA) or trimethylphosphine oxide, which has a distinct chemical shift from the biological metabolites, is added.^{[17][18]}
- **^{31}P NMR Data Acquisition:**

- Spectrometer Setup: Use a high-field NMR spectrometer equipped with a broadband probe tuned to the ^{31}P frequency.
- Pulse Sequence: A simple one-pulse (or "pulse-acquire") sequence is typically sufficient.
- Key Parameters:
 - Relaxation Delay (D1): This is the most critical parameter for quantification. D1 should be set to at least 5 times the longest T_1 (spin-lattice relaxation time) of the nuclei of interest (typically the β -ATP or PCr phosphorus) to ensure full magnetization recovery between scans. A long D1 (e.g., 20-30 seconds) is often necessary.
 - Proton Decoupling: Use broadband proton decoupling (e.g., WALTZ-16) to collapse P-H couplings and improve the signal-to-noise ratio (SNR) via the Nuclear Overhauser Effect (NOE).
 - Number of Scans (NS): Accumulate a sufficient number of scans to achieve adequate SNR.
- Data Processing and Analysis:
 - Apply an exponential line-broadening factor to improve SNR.
 - Fourier transform the Free Induction Decay (FID).
 - Phase and baseline correct the spectrum.
 - Integrate the peaks corresponding to the standard and the metabolites of interest (PCr, γ -ATP, etc.). The concentration of the metabolite can be calculated using the formula:
 - $[\text{Metabolite}] = ([\text{Standard}] \times \text{Area_Metabolite}) / \text{Area_Standard}$

Protocol 2: In Vivo Assessment of Muscle Bioenergetics

In vivo ^{31}P NMR allows for the non-invasive, longitudinal study of muscle energy metabolism in living subjects, from preclinical models to human patients.^{[6][19]} This protocol outlines a typical

experiment involving rest, exercise, and recovery phases.



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Caption: Workflow for in vivo ^{31}P NMR analysis of muscle energetics.

Step-by-Step Methodology:

- **Subject Preparation:** The subject (animal or human) is positioned comfortably within the NMR scanner. The muscle group of interest (e.g., gastrocnemius, quadriceps) is immobilized to prevent motion artifacts.[\[20\]](#)
- **Coil Placement:** A ^{31}P surface coil is placed directly over the muscle. The coil's sensitive volume must be localized to the target tissue.
- **Spectrometer Setup:**
 - **Tuning and Matching:** The coil is tuned to the ^{31}P frequency and matched to the spectrometer's impedance ($50\ \Omega$) to ensure maximum power transfer and signal reception.
 - **Shimming:** The magnetic field homogeneity (B_0) over the muscle volume is optimized (shimming) to achieve narrow spectral lines and high resolution.
 - **Pulse Calibration:** The radiofrequency (RF) pulse power or duration is calibrated to achieve the desired flip angle (e.g., 90°) at the center of the coil.
- **Resting State Acquisition:** A series of high-SNR spectra are acquired at rest to establish baseline levels of PCr, ATP, Pi, and intracellular pH.[\[21\]](#)
- **Exercise Protocol:** A standardized exercise protocol is initiated. This can involve voluntary contractions against a load or, in preclinical models, electrical stimulation of the motor nerve (e.g., sciatic nerve).[\[19\]](#) The workload should be sufficient to induce a significant change in the ^{31}P spectrum, typically a decrease in PCr and an increase in Pi.
- **Dynamic Acquisition:** ^{31}P spectra are acquired continuously throughout the exercise and subsequent recovery periods with a time resolution sufficient to capture the metabolic kinetics (e.g., one spectrum every 30-60 seconds).
- **Recovery Monitoring:** Data acquisition continues after the cessation of exercise until the phosphometabolite levels return to their pre-exercise baseline.
- **Data Processing and Kinetic Modeling:**

- The time-course data for PCr, Pi, and pH are extracted from the series of spectra.
- The rate of PCr recovery post-exercise is a key metric. It follows pseudo-first-order kinetics and is used to calculate the maximum rate of mitochondrial ATP synthesis (Vmax), a direct measure of oxidative capacity.[19] The recovery rate constant (kPCr) is determined by fitting the PCr recovery curve to a monoexponential function:
 - $PCr(t) = PCr_{end} + (PCr_{initial} - PCr_{end}) * (1 - e^{-(kPCr * t)})$
- Vmax is then calculated as $Vmax = kPCr * [PCr_{depleted}]$.

Applications in Research and Drug Development

The ability to non-invasively quantify energy metabolism has profound implications for both basic research and clinical drug development.

- **Disease Pathophysiology:** ^{31}P NMR is used to study metabolic defects in a range of diseases, including muscular dystrophies, mitochondrial myopathies, heart failure, and peripheral artery disease.[8][21] These conditions often manifest as impaired PCr recovery kinetics, indicating compromised mitochondrial function.
- **Drug Efficacy and Target Engagement:** For drugs designed to improve mitochondrial function or cellular energetics, ^{31}P NMR provides a direct pharmacodynamic biomarker.[22][23] An increase in the PCr recovery rate following treatment can provide quantitative evidence of a drug's efficacy.[24]
- **Measuring Enzyme Kinetics:** Advanced techniques like magnetization transfer (MT) can be used to measure the in vivo forward and reverse fluxes through the creatine kinase reaction. [8][25][26] This provides dynamic information about enzyme activity that cannot be obtained from static concentration measurements alone.[27][28]

Troubleshooting and Best Practices

- **Low Signal-to-Noise (SNR):** Ensure optimal coil placement, tuning/matching, and shimming. Increase the number of scans, but be mindful of the experiment's time constraints, especially for dynamic studies.

- **Broad Spectral Lines:** This is often due to poor magnetic field homogeneity (inadequate shimming) or the presence of paramagnetic contaminants. For in vitro samples, ensure thorough removal of metal ions with a chelator.[\[14\]](#)
- **Quantification Errors (In Vitro):** The most common error source is an insufficient relaxation delay (D1). Always perform a T_1 measurement to determine the appropriate D1 value ($\geq 5 \times T_1$). Ensure the internal standard is stable and does not interact with sample components.
- **Motion Artifacts (In Vivo):** Securely immobilize the limb or subject. Use cardiac and respiratory gating for studies of the heart or torso to minimize motion-related signal loss and line broadening.

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